

Probucol pharmacokinetics absorption half-life

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Compound Focus: Probucol

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Probucol Pharmacokinetics at a Glance

Parameter	Value / Characteristics	Key Contextual Notes
Oral Absorption	Limited and erratic; enhanced by food [1] [2]	Low and variable; a single 250 mg dose reaches peak concentration at ~18 hours [1].
Bioavailability	Very low (2% - 8%); can be significantly improved with advanced formulations [3] [4]	Standard formulation bioavailability is poor; solid dispersion systems markedly increase absorption [4].
Distribution	Extensive tissue distribution; accumulates in adipose tissue [1] [2]	Adipose tissue concentrations can be 100x plasma levels [2].
Half-Life (Single Dose)	50 - 62 hours (initial) [1]	—
Half-Life (Steady-State)	~98 hours [1]	—
Time to Steady-State	3 to 4 months of daily dosing [1]	—

Parameter	Value / Characteristics	Key Contextual Notes
Elimination	Primarily fecal (84%); minimal renal excretion (1.9%) [1]	—

Formulation Strategies to Enhance Bioavailability

Advanced formulation strategies can significantly improve **probucol**'s poor absorption, as demonstrated by the following experimental data.

Formulation Type	Key Findings & Bioavailability Outcome	Experimental Context
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| **Solid Dispersion with PVP** [4] | Marked increase in dissolution and bioavailability; AUC increased proportionally with PVP ratio [4]. | *Model:* Rabbits *Dose:* Disks containing 15-500 mg **probucol** *Mechanism:* Creates supersaturated solution for enhanced absorption [4]. | | **Phospholipid Complex** [3] | Improved dissolution and pharmacokinetic profile [3]. | *Method:* Solvent-evaporation and co-grinding to form a complex with phospholipids [3]. |

Experimental Protocols from Key Studies

Here are the methodologies from two pivotal studies that investigated **probucol**'s effects.

1. Protocol: Enhanced Bioavailability via Solid Dispersion Systems [4]

- **Objective:** To evaluate the dissolution and bioavailability of **probucol** from solid dispersion systems with Polyvinylpyrrolidone (PVP).
- **Methodology:**
 - **Preparation:** Solid dispersion disks were prepared by melting and cooling mixtures of **probucol** and PVP in various weight ratios (e.g., 1:9 **probucol**:PVP).
 - **In Vitro Dissolution:** Dissolution testing was performed using J.P. XV disintegration media No. 1 (pH 1.2) and No. 2 (pH 6.8).
 - **In Vivo Pharmacokinetics:** Disks were administered to rabbits. Plasma concentrations of **probucol** were measured over time to determine key parameters like AUC (Area Under the Curve) and half-life.

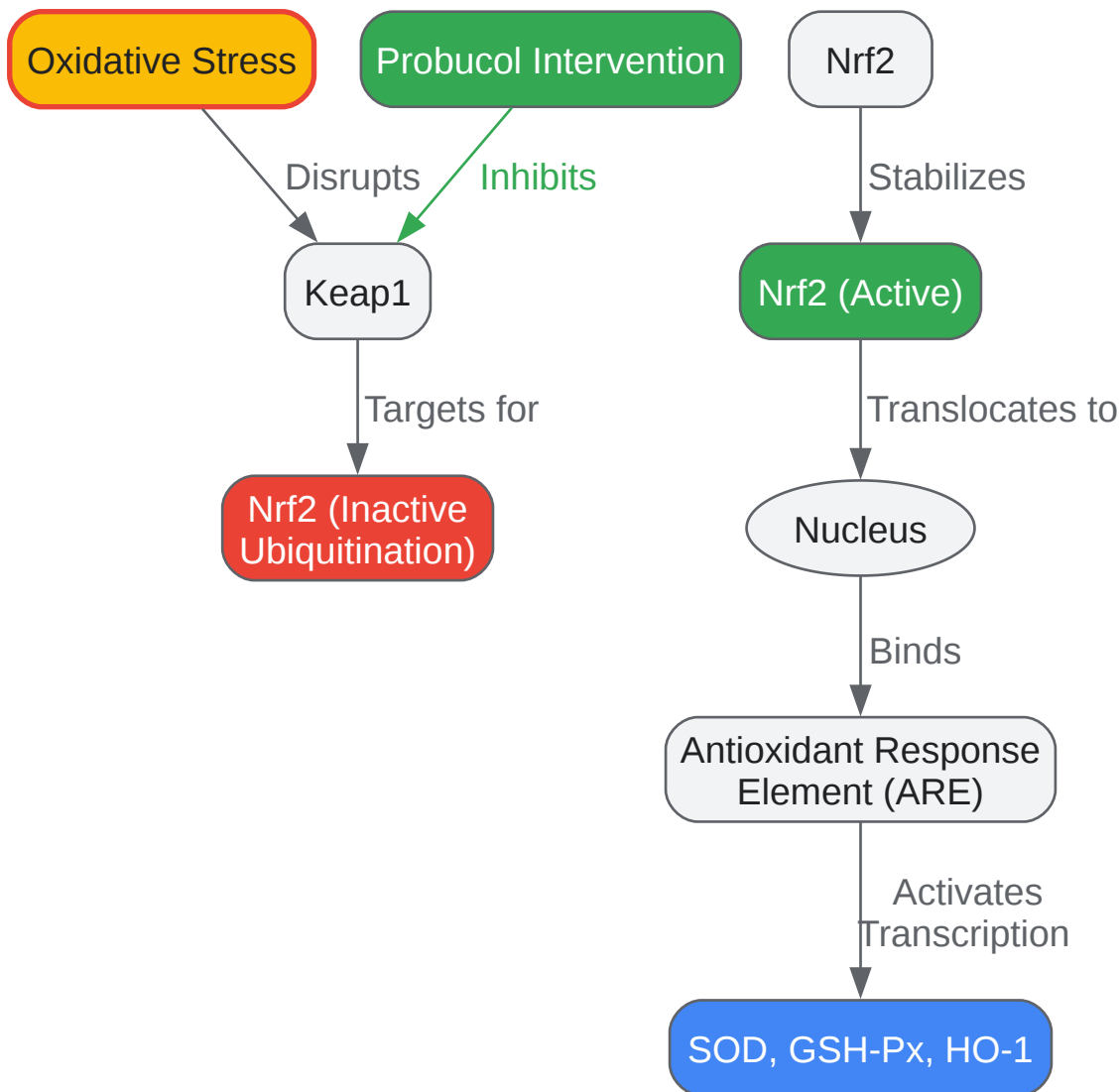
- **Key Outcome:** The 1:9 **probucol**:PVP solid dispersion system showed supersaturated dissolution and resulted in a marked increase in AUC and a shorter half-life (12 h vs. 35 h with **probucol** alone) [4].

2. Protocol: Neuroprotective Effects in a Senescent Mouse Model [5]

- **Objective:** To investigate whether **probucol** ameliorates cognitive deficits and neuronal loss in a D-galactose (D-gal)-induced aging mouse model.
- **Methodology:**
 - **Animal Model:** Mice were treated with D-gal to induce oxidative stress and aging-like symptoms.
 - **Drug Treatment:** Mice were intraperitoneally administered **probucol** for 6 consecutive weeks.
 - **Behavioral Tests:** Spatial learning and memory were assessed using the Morris Water Maze (MWM) and passive avoidance tests.
 - **Biochemical & Molecular Analysis:** After sacrifice, the following were performed:
 - Histological examination (H&E and Nissl staining) of hippocampal neurons.
 - Measurement of oxidative stress markers (ROS, MDA) and antioxidant enzyme activities (SOD, GSH-PX).
 - Western blotting to analyze the Keap1/Nrf2 signaling pathway.
- **Key Outcome:** **Probucol** treatment improved cognitive performance, reduced neuronal loss, alleviated oxidative stress, and activated the protective Keap1/Nrf2 pathway [5].

Mechanisms of Action & Signaling Pathways

Probucol's activity, particularly in neurodegenerative research, is linked to several key mechanisms. The following diagram illustrates the Keap1/Nrf2 pathway, a primary mechanism for its antioxidant effects.



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Probucol activates the Keap1/Nrf2 antioxidant pathway.

Beyond this pathway, **probucol** has other relevant mechanisms:

- **Mitophagy Enhancement:** An AI-guided screen identified **probucol** as an enhancer of mitophagy (clearance of damaged mitochondria). It functioned independently of the classic PINK1/Parkin pathway and its effects depended on ABCA1 and interactions with lipid droplets [6].
- **Blood-Brain Barrier (BBB) Protection:** **Probucol** helps preserve BBB integrity by protecting endothelial cells, reducing oxidative stress, and attenuating neuroinflammation, which is significant for its potential application in neurodegenerative diseases [7].

Key Considerations for Researchers

- **Clinical Status: Probucol's** use is now largely confined to Japan and China for specific hyperlipidemias. It was discontinued in many Western countries due to concerns over HDL-C reduction and QT interval prolongation [1] [2].
- **Research Repurposing:** Its potent antioxidant and anti-inflammatory properties have spurred investigations into new applications, particularly for neurodegenerative diseases like Alzheimer's and Parkinson's [7].
- **Formulation is Key:** The pharmacokinetic data underscores that any development of **probucol** or its analogues must prioritize advanced formulation strategies to overcome its inherent poor absorption [4] [3].

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